

# Aurantiol: A Comprehensive Technical Overview for Researchers

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**Aurantiol**, a key aroma chemical in the fragrance industry, is prized for its persistent and radiant orange blossom scent. This technical guide provides an in-depth analysis of its chemical identity, properties, and synthesis, tailored for researchers, scientists, and professionals in drug development and chemical synthesis.

## **Chemical Identity: IUPAC Name and Synonyms**

The compound commonly known as **Aurantiol** is chemically designated by the International Union of Pure and Applied Chemistry (IUPAC) as methyl 2-[(7-hydroxy-3,7-dimethyloctylidene)amino]benzoate.[1][2][3] It is also widely recognized by its CAS number, 89-43-0.[1][4][5]

Due to its extensive use in the flavor and fragrance industry, **Aurantiol** is known by a variety of trade names and synonyms. These include:

- Hydroxycitronellal methyl anthranilate Schiff Base[4]
- Aurantiol Base[4]
- Auralva®[5][6]
- Auranthesin[5][6]
- Aurantha[5][6]



- Aurantia[5][6]
- Aurantine[1][5][6]
- Aurantion[1][5][6]
- Aurantium[1][2][5]
- Methyl N-3,7-dimethyl-7-hydroxyoctylideneanthranilate[1][5]
- Orangeol[5]
- Orantha-L-super[5]
- Floxyl®[5]

## **Physicochemical Properties**

A summary of the key physicochemical properties of **Aurantiol** is presented in the table below, providing a consolidated source of quantitative data.

Property	Value
Molecular Formula	C <sub>18</sub> H <sub>27</sub> NO <sub>3</sub> [1][5][7]
Molecular Weight	305.42 g/mol [5][7][8]
Appearance	Orange liquid[5] / Pale yellow to amber viscous liquid[9]
Density	0.9 g/mL[5]
Refractive Index @20°C	1.540 - 1.552[5]
Vapor Pressure @20°C	0.003 mmHg[5]
Flash Point	140°C (284°F)[5]
Boiling Point	162°C (323.6°F)[5]
Log P	4.8[5]



### **Synthesis of Aurantiol**

**Aurantiol** is a Schiff base, a class of compounds formed from the condensation reaction between a primary amine and an aldehyde or ketone. Specifically, it is synthesized through the reaction of Hydroxycitronellal (an aldehyde) and Methyl Anthranilate (a primary amine).[4][5] This reaction produces an imine and water as a byproduct.[7][8]

The general chemical equation for the synthesis of **Aurantiol** is:

Hydroxycitronellal + Methyl Anthranilate → Aurantiol + Water

This reaction is a cornerstone in the production of this valuable fragrance ingredient. The resulting Schiff base is noted for being less volatile and more tenacious than its parent components, contributing to its excellent fixative properties in fragrance formulations.[9]

## Experimental Protocol: Synthesis by Simple Condensation

The following protocol outlines a general method for the synthesis of **Aurantiol** based on literature descriptions of simple condensation techniques.[7][8]

#### Materials:

- Hydroxycitronellal
- Methyl Anthranilate

#### Procedure:

- Combine equimolar amounts of Hydroxycitronellal and Methyl Anthranilate in a suitable reaction vessel.
- The reaction can be carried out via simple condensation at an elevated temperature, for instance, around 90  $\pm$  5 °C or up to 110 °C.[7]
- The reaction time can be varied to optimize the yield and purity of the product, with studies suggesting optimal times between 30 to 60 minutes.[7]

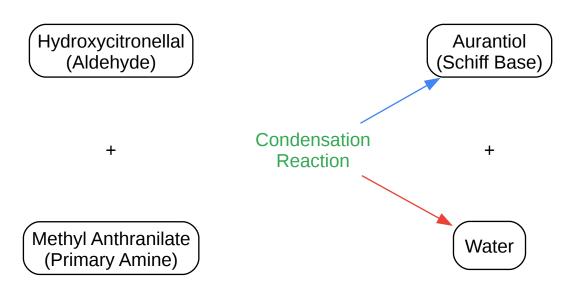


- The progress of the reaction can be monitored by observing physical properties such as refractive index and density.[8]
- Upon completion, the water formed as a byproduct should be removed to yield the final
  Aurantiol product. Poor dehydration can result in a cloudy product of inferior quality.[3]

It is important to note that variations of this protocol exist, including the use of reflux techniques and acid catalysts to facilitate the reaction.[8]

## **Visualizing the Synthesis Pathway**

The following diagram, generated using the DOT language, illustrates the condensation reaction for the synthesis of **Aurantiol**.



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Caption: Synthesis of **Aurantiol** via condensation reaction.

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